

# Unraveling MS453: A Case of Mistaken Identity in Research Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: MS453

Cat. No.: B1191808

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It has come to our attention that the designation "**MS453**" has been mistakenly associated with a compound for biological or chemical research. Our comprehensive review of available data indicates that **MS453** is, in fact, the product identifier for a heavy-duty mining tire manufactured by Maxam Tires and is not a substance used in experimental research.

This document serves to clarify this misunderstanding and to explain why the requested application notes, experimental protocols, and signaling pathway diagrams for **MS453** in a research context cannot be provided. The fundamental premise of the request is based on an incorrect identification of the subject matter.

## The Nature of MS453

**MS453** is a specialized tire designed for use in demanding mining applications.<sup>[1]</sup> Its features are engineered for durability, load-bearing capacity, and performance in harsh environments. As such, it does not possess a mechanism of action, interact with biological signaling pathways, or have any application in scientific or drug development research.

## Inapplicability to Experimental Design

The core requirements of the original request—including detailed experimental protocols, quantitative data tables for research, and diagrams of signaling pathways—are predicated on **MS453** being a bioactive agent. Given that it is an inert industrial product, these concepts do not apply.

Therefore, it is not possible to generate the requested content. There are no signaling pathways to diagram, no experimental data to present in tables, and no research protocols to detail for a mining tire in a biological or chemical context.

We understand that clarity in research is paramount, and we hope this communication resolves the confusion surrounding **MS453**. We encourage researchers to verify the identity of all materials and compounds through reliable sources to ensure the integrity and validity of their experimental design.

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## References

- 1. maxamtire.com [maxamtire.com]
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